

# An In-Depth Technical Guide to the Chemical Properties of Dipentaerythritol Hexaacrylate (DPHA)

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## Compound of Interest

Compound Name: *Dipentaerythritol hexaacrylate*

Cat. No.: *B012369*

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## Introduction

**Dipentaerythritol hexaacrylate (DPHA)** is a multifunctional acrylate monomer prized for its high reactivity, excellent crosslinking density, and the resulting performance characteristics it imparts to cured polymers. This technical guide provides a comprehensive overview of the core chemical properties of DPHA, offering detailed experimental protocols for their determination and presenting quantitative data in a clear, accessible format. This document is intended to serve as a valuable resource for researchers and professionals engaged in the development of advanced materials, including coatings, inks, adhesives, and photopolymer resins.

## Core Chemical and Physical Properties of DPHA

**Dipentaerythritol hexaacrylate** is a viscous, transparent liquid under standard conditions. Its key properties are summarized in the tables below. These values represent typical ranges and may vary depending on the specific grade and purity of the material.

### Table 1: General and Physical Properties of Dipentaerythritol Hexaacrylate

Property	Value
Chemical Name	Dipentaerythritol Hexaacrylate
Synonyms	DPHA
CAS Number	29570-58-9
Molecular Formula	C <sub>28</sub> H <sub>34</sub> O <sub>13</sub> [1]
Molecular Weight	578.56 g/mol [1]
Appearance	Transparent liquid[2]
Color (APHA)	≤150[2][3]

**Table 2: Physicochemical Properties of Dipentaerythritol Hexaacrylate**

Property	Value
Density	1.155 - 1.184 g/cm <sup>3</sup> at 25°C[4]
Viscosity	3000 - 7000 cps at 25°C[2][3][5]
Refractive Index	1.487 - 1.494 at 20-25°C[2][5]
Boiling Point	640.7 °C at 760 mmHg
Flash Point	266.2 °C
Surface Tension	42 - 44 dynes/cm[2][3][5]
Glass Transition Temperature (Tg)	54 - 90 °C[2][3][5]

**Table 3: Reactivity and Formulation Properties of Dipentaerythritol Hexaacrylate**

Property	Value / Description
Functionality	6 (Hexafunctional)[3]
Acid Value	≤1.0 mg KOH/g[2][3]
Moisture Content	≤0.2%[2][3]
Polymerization Inhibitor	Typically ≤500 ppm MEHQ (monomethyl ether hydroquinone)[2][3]
Solubility	Insoluble in water; soluble in organic solvents such as ethanol and toluene.[6]
Reactivity	High reactivity, fast curing speed.[2][5]
Chemical Resistance	Good[5][7]
Hardness and Abrasion Resistance	High[5][7]

## Experimental Protocols

This section outlines the detailed methodologies for determining the key chemical properties of **Dipentaerythritol Hexaacrylate**.

### Determination of Viscosity (Rotational Viscometer Method - based on ASTM D2196)

This method determines the apparent viscosity of non-Newtonian materials.

- Apparatus:
  - Rotational viscometer (e.g., Brookfield type) with appropriate spindles.
  - Temperature-controlled water bath ( $25 \pm 0.1$  °C).
  - Griffin beaker (600 mL).
- Procedure:
  - Equilibrate the DPHA sample to 25 °C in the water bath.

- Place the sample in the Griffin beaker.
- Select a spindle and rotational speed that will give a torque reading between 10% and 90% of the instrument's scale.
- Immerse the spindle into the sample to the marked depth.
- Allow the spindle to rotate for a specified time (e.g., 60 seconds) to achieve a stable reading.
- Record the torque reading and the rotational speed.
- Calculation: The apparent viscosity ( $\eta$ ) in centipoise (cP) is calculated using the following formula:  $\eta = (\text{Torque Reading} / 100) * \text{Spindle Factor}$  The spindle factor is provided by the instrument manufacturer for each spindle and speed combination.

## Determination of Density (Pycnometer Method - based on ISO 1675)

This method is used to determine the density of liquid resins.

- Apparatus:
  - Pycnometer (a glass flask of a specific, accurately known volume).
  - Analytical balance (accurate to 0.1 mg).
  - Temperature-controlled water bath ( $25 \pm 0.1$  °C).
- Procedure:
  - Clean and dry the pycnometer and weigh it empty ( $m_0$ ).
  - Fill the pycnometer with the DPHA sample, ensuring there are no air bubbles.
  - Place the filled pycnometer in the water bath to allow it to reach thermal equilibrium.
  - Adjust the volume of the sample to the calibration mark on the pycnometer.

- Dry the outside of the pycnometer and weigh it ( $m_1$ ).
- Empty and clean the pycnometer, then fill it with distilled water and repeat steps 3-5 to get the mass of the water-filled pycnometer ( $m_2$ ).
- Calculation: The density ( $\rho$ ) of the DPHA sample in  $\text{g/cm}^3$  is calculated as follows:  $\rho_{\text{sample}} = [(m_1 - m_0) / (m_2 - m_0)] * \rho_{\text{water}}$  where  $\rho_{\text{water}}$  is the density of water at the measurement temperature.

## Determination of Refractive Index (Abbé Refractometer Method)

This method measures the refractive index of a liquid sample.

- Apparatus:
  - Abbé refractometer.
  - Constant temperature water circulator ( $25 \pm 0.1$  °C).
  - Dropper.
  - Lens paper and a suitable solvent (e.g., ethanol) for cleaning.
- Procedure:
  - Turn on the refractometer and the water circulator to bring the prisms to the desired temperature.
  - Open the prism assembly and clean the surfaces of both the illuminating and refracting prisms with lens paper and a solvent.
  - Place a few drops of the DPHA sample onto the surface of the illuminating prism.
  - Close the prism assembly securely.
  - Look through the eyepiece and adjust the light source and mirror to get optimal illumination.

- Rotate the coarse adjustment knob until the light and dark fields are visible in the eyepiece.
- Turn the fine adjustment knob to bring the dividing line into sharp focus.
- If a colored band is visible at the dividing line, adjust the compensator dial to eliminate the color and sharpen the line.
- Align the sharp dividing line with the center of the crosshairs in the eyepiece.
- Read the refractive index value from the instrument's scale.

## Determination of Acid Value (Titration Method - based on ASTM D1208)

This method determines the free acidity in a sample.

- Apparatus:
  - Burette (50 mL).
  - Erlenmeyer flask (250 mL).
  - Analytical balance.
- Reagents:
  - Toluene-ethanol solvent mixture (2:1 by volume), neutralized.
  - Standard potassium hydroxide (KOH) solution (0.1 N), accurately standardized.
  - Phenolphthalein indicator solution (1% in ethanol).
- Procedure:
  - Weigh an appropriate amount of the DPHA sample (e.g., 20 g) into the Erlenmeyer flask.

- Add 100 mL of the neutralized toluene-ethanol solvent mixture and swirl to dissolve the sample.
- Add a few drops of the phenolphthalein indicator.
- Titrate the solution with the standard 0.1 N KOH solution until a faint pink color persists for at least 30 seconds.
- Record the volume of KOH solution used.
- Calculation: The acid value in mg KOH/g is calculated as follows:  $\text{Acid Value} = (V * N * 56.1) / W$  where:
  - V = volume of KOH solution used (mL)
  - N = normality of the KOH solution
  - 56.1 = molecular weight of KOH ( g/mol )
  - W = weight of the DPHA sample (g)

## Mandatory Visualizations

### Synthesis of Dipentaerythritol Hexaacrylate

The synthesis of DPHA is typically achieved through the esterification of dipentaerythritol with acrylic acid. The following diagram illustrates the general workflow of this process.

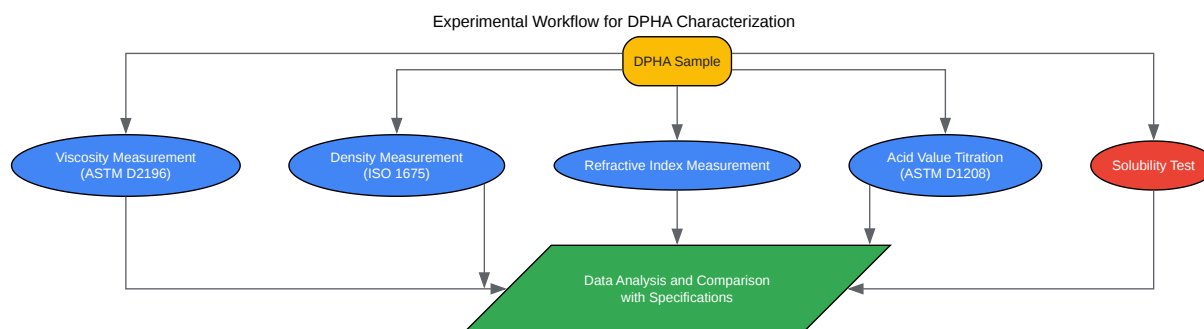


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Caption: A flowchart illustrating the key stages in the synthesis of DPHA.

## Experimental Workflow for Characterization of DPHA

The following diagram outlines the logical flow of experiments to characterize the chemical properties of a DPHA sample.



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Caption: A diagram showing the experimental workflow for DPHA characterization.

## Conclusion

**Dipentaerythritol hexaacrylate** is a versatile monomer with a well-defined set of chemical properties that make it suitable for a wide range of applications, particularly in radiation-curable systems. Understanding these properties and the methods used to determine them is crucial for formulation development, quality control, and ensuring the desired performance of the final cured material. The data and protocols presented in this guide provide a solid foundation for researchers and professionals working with DPHA.

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